

Application Notes and Protocols for Isotetrandrine in Cell Culture

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Compound of Interest

Compound Name: Isotetrandrine

Cat. No.: B10761902

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Introduction

Isotetrandrine, a bisbenzylisoquinoline alkaloid, is a compound of significant interest for its potential therapeutic applications, including anti-inflammatory and anti-cancer activities. These application notes provide a comprehensive guide for the use of **Isotetrandrine** in in vitro cell culture experiments. The protocols detailed herein are foundational for investigating its mechanisms of action, particularly its effects on cell viability, apoptosis, and key signaling pathways. While specific quantitative data for **Isotetrandrine** is emerging, data from its well-studied isomer, Tetrandrine, is also included for comparative purposes and to guide experimental design.

Data Presentation: Effects of Isotetrandrine and Tetrandrine on Cell Lines

The following tables summarize the quantitative effects of **Isotetrandrine** and its isomer, Tetrandrine, on various cell lines. This data is crucial for determining appropriate concentration ranges for your experiments.

Table 1: IC50 Values of **Isotetrandrine** and Tetrandrine in Various Cell Lines

Compound	Cell Line	Assay	IC50 (μM)	Incubation Time	Reference(s)
Isotetrandrine	MOLT-4 (Human T-cell leukemia)	Proliferation Assay	2.19 ± 0.27	Not Specified	
Isotetrandrine	MOLT-4/DNR (Doxorubicin-resistant)	Proliferation Assay	2.28 ± 0.33	Not Specified	
Isotetrandrine	ConA-activated PBMCs (Human)	Proliferation Assay	1.29 ± 0.14	Not Specified	
Tetrandrine	MOLT-4 (Human T-cell leukemia)	Proliferation Assay	4.43 ± 0.22	Not Specified	
Tetrandrine	MOLT-4/DNR (Doxorubicin-resistant)	Proliferation Assay	3.62 ± 0.22	Not Specified	
Tetrandrine	ConA-activated PBMCs (Human)	Proliferation Assay	1.91 ± 0.22	Not Specified	
Tetrandrine	BGC-823 (Human gastric cancer)	MTT Assay	6.10 ± 0.79	24 hours	[1]
Tetrandrine	BGC-823 (Human gastric cancer)	MTT Assay	4.47 ± 0.65	48 hours	[1]
Tetrandrine	BGC-823 (Human	MTT Assay	3.74 ± 0.57	72 hours	[1]

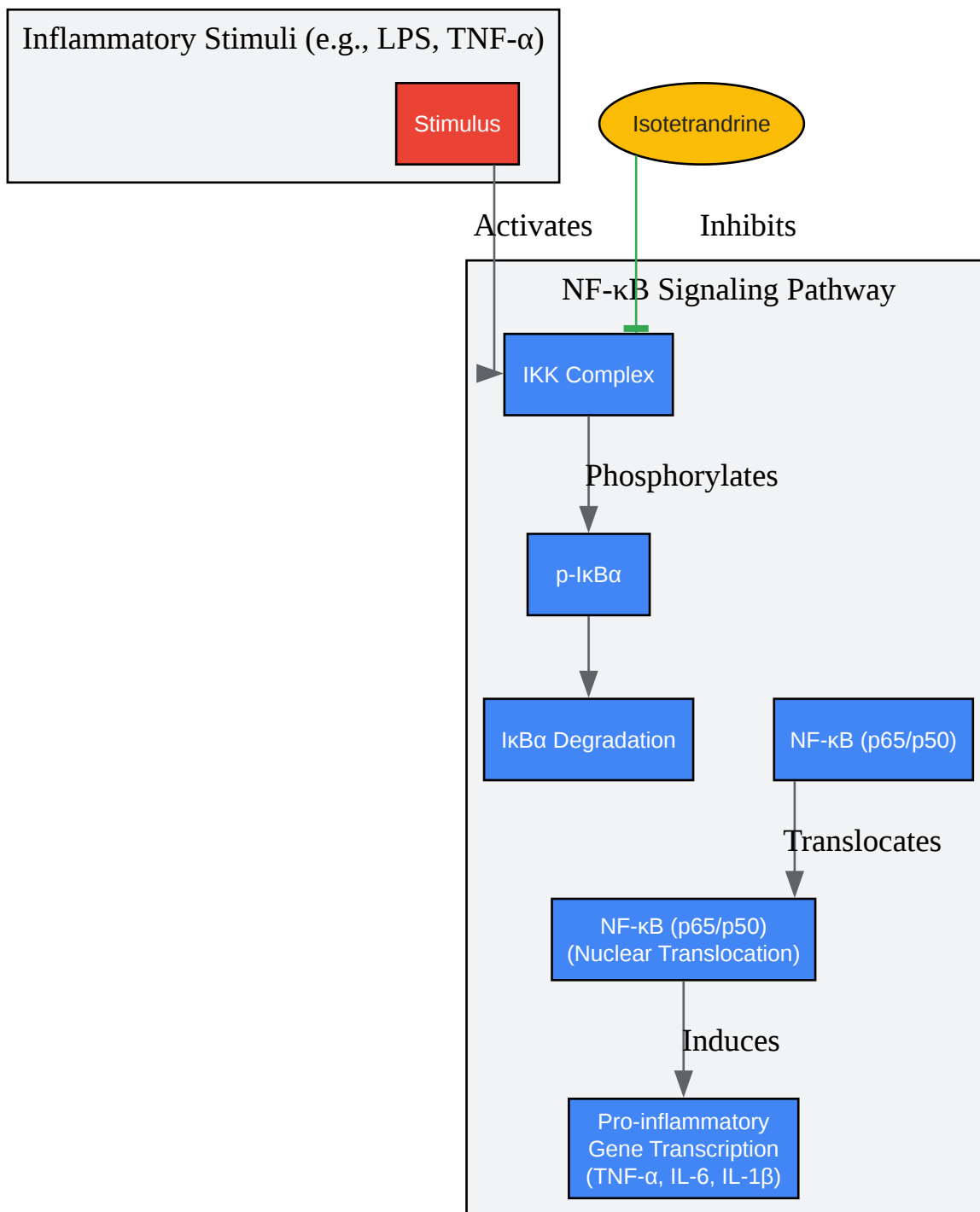
	gastric cancer)				
Tetrandrine	MDA-MB-231 (Human breast cancer)	MTT Assay	1.18 ± 0.14	Not Specified	[2]
Tetrandrine	PC3 (Human prostate cancer)	MTT Assay	1.94 ± 0.11	Not Specified	[2]
Tetrandrine	WM9 (Human melanoma)	MTT Assay	1.68 ± 0.22	Not Specified	[2]

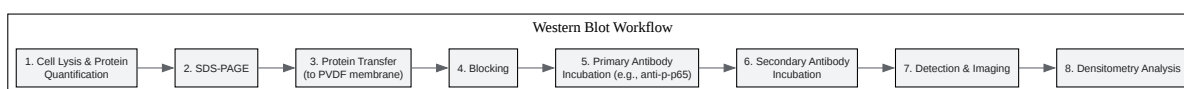
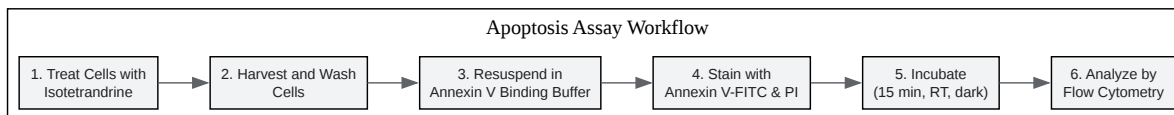
Table 2: Effect of Tetrandrine on Apoptosis in Cancer Cell Lines

Cell Line	Concentration (µg/mL)	Incubation Time	% Apoptotic Cells (Early + Late)	Reference(s)
BGC-823	6	24 hours	11.4%	[1]
BGC-823	8	24 hours	17.72%	[1]
BGC-823	10	24 hours	32.34%	[1]
BGC-823	8	12 hours	6.64%	[1]
BGC-823	8	24 hours	19.15%	[1]
BGC-823	8	48 hours	25.85%	[1]

Signaling Pathways Modulated by Isotetrandrine and Related Alkaloids

Isotetrandrine and its related compounds, like Tetrandrine, have been shown to modulate several critical signaling pathways involved in inflammation, cell survival, and proliferation. A primary target is the NF-κB (Nuclear Factor kappa-light-chain-enhancer of activated B cells) pathway.





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